Introduction: The Significance of Chirality in 2-Ethylhexanoic Acid

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Compound of Interest

Compound Name:	*(S)-2-Ethylhexanoic acid*
CAS No.:	*72377-05-0*
Cat. No.:	*B1330348*

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(S)-2-Ethylhexanoic acid is the (S)-enantiomer of the branched-chain carboxylic acid 2-ethylhexanoic acid (2-EHA). While the racemic mixture of 2-EHA is a widely used industrial chemical, the stereochemistry at its chiral center fundamentally alters its biological activity, a critical consideration for pharmaceutical and life science applications. The core of this guide is to delineate the specific properties, synthesis, and applications of the (S)-enantiomer, providing a technical resource for scientists and developers.

The primary identifier for the racemic mixture is CAS Number 149-57-5.[1][2][3] However, for stereospecific applications, it is crucial to distinguish the enantiomers:

- **(S)-2-Ethylhexanoic acid** CAS Number: 72377-05-0[4]
- (R)-2-Ethylhexanoic acid CAS Number: 56006-48-5[4]

This distinction is paramount because while the (S)-enantiomer is considered safer, the (R)-enantiomer has been identified as a potent teratogen, responsible for causing birth defects in mouse studies.[5] This chiral dichotomy underscores the necessity of enantiomerically pure (S)-2-EHA in drug development and other biocompatible applications.

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Chemical Structure:

- Molecular Formula: $C_8H_{16}O_2$[1][2]
- Linear Formula: $CH_3(CH_2)_3CH(C_2H_5)CO_2H$
- SMILES: CCCCCC(O)=O
- InChI Key: OBETXYAYXDNJHR-UHFFFAOYSA-N[3][6]

Physicochemical Properties

The properties of 2-ethylhexanoic acid are well-documented for the racemic mixture. These values provide a reliable baseline for the physical characteristics of the individual enantiomers.

Property	Value	Source(s)
Molecular Weight	144.21 g/mol	[1][2][3]
Appearance	Colorless to light yellow viscous liquid	[1][4][7]
Odor	Mild	[1][3][7]
Boiling Point	228 °C (lit.)	[1][8]
Melting Point	-59 °C	[1][4]
Density	0.903 g/mL at 25 °C (lit.)	[8]
Refractive Index (n20/D)	1.425 (lit.)	[1][8]
pKa	4.819	[4]
Water Solubility	1.4 - 2 g/L (20 °C)	[1]
LogP	2.64 - 2.7	[1][3]

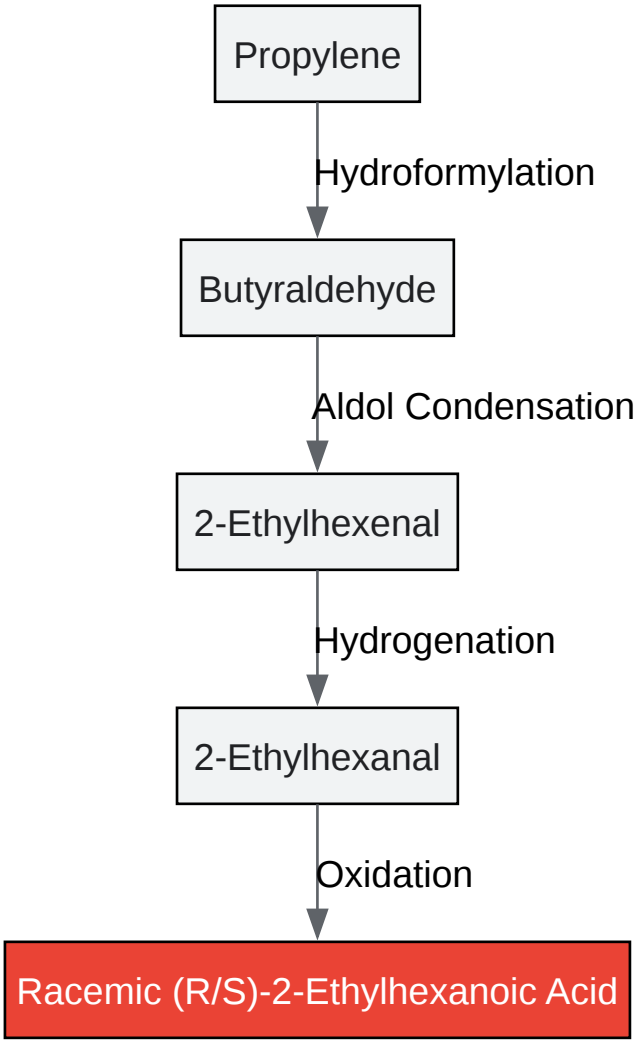
Synthesis and Enantioselective Production

The industrial production of 2-ethylhexanoic acid yields a racemic mixture. Achieving enantiomeric purity requires specialized synthetic or separation strategies.

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Industrial Racemic Synthesis

The standard industrial pathway begins with the hydroformylation of propylene to produce butyraldehyde.[4] An aldol condensation of butyraldehyde, followed by hydrogenation and subsequent oxidation, yields racemic 2-ethylhexanoic acid.[4]



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Caption: Industrial synthesis pathway for racemic 2-ethylhexanoic acid.

Enantioselective Approaches for (S)-2-Ethylhexanoic Acid

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For applications demanding the non-teratogenic (S)-enantiomer, biocatalysis and chiral resolution are key methodologies.

- Biocatalytic Synthesis: Research has demonstrated that the enzyme Cytochrome P450cam can catalyze the formation of 2-ethylhexanoic acid from 2-ethylhexanol with a degree of stereoselectivity.[5][9] While the wild-type enzyme preferentially produces the (R)-enantiomer (3.5 times faster), this biocatalytic system provides a foundational platform for enzyme engineering to enhance selectivity for the desired (S)-enantiomer.[5][9] The process involves the oxidation of the precursor alcohol by the P450 enzyme.[5]

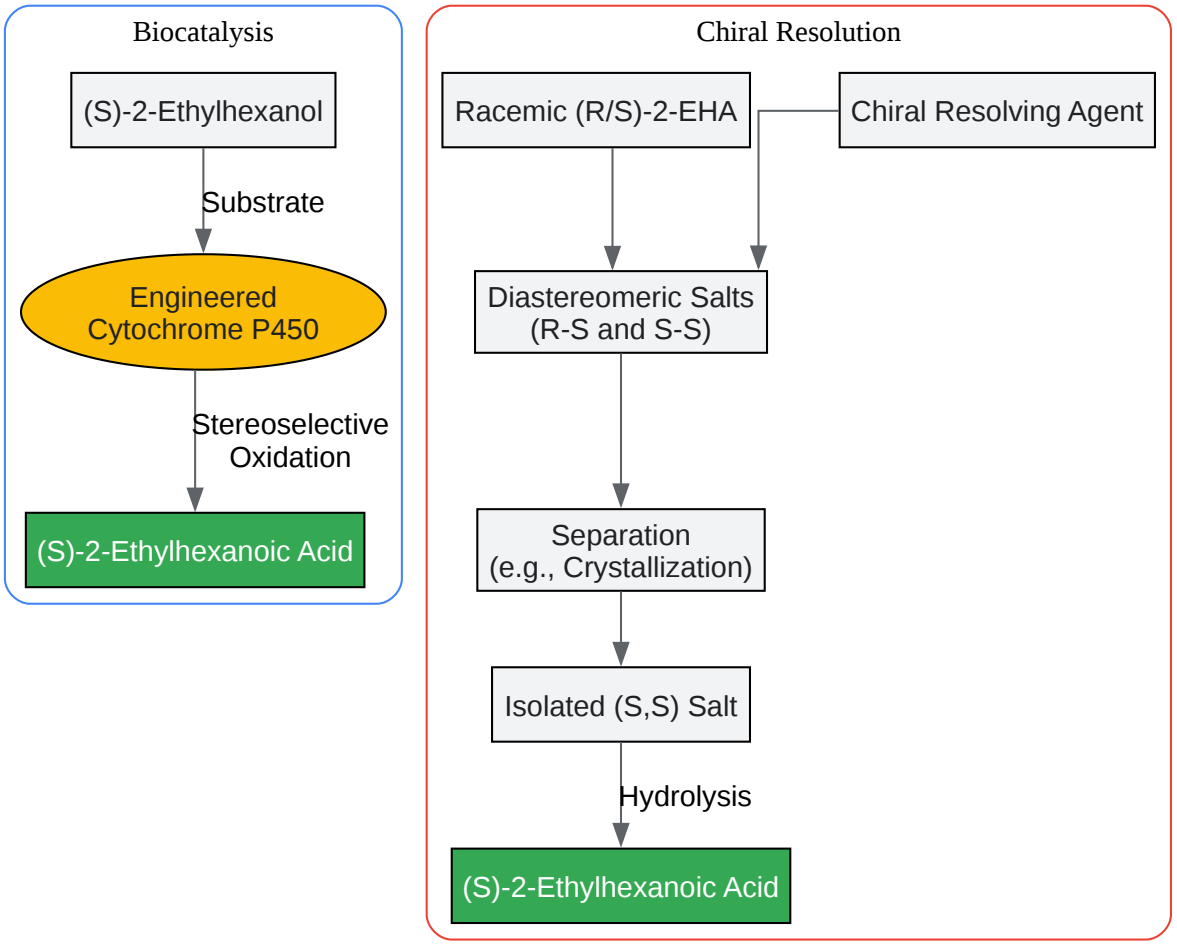
- Chiral Resolution: A classical and reliable method for obtaining optically pure enantiomers involves the separation of diastereomers.[5] This process typically involves:

  - Reacting racemic 2-ethylhexanoic acid with a chiral resolving agent (e.g., a chiral amine) to form a pair of diastereomeric salts.

  - Separating these diastereomers based on differences in their physical properties, such as solubility, using techniques like fractional crystallization or chromatography.

  - Hydrolyzing the separated diastereomeric salt of the (S)-enantiomer to yield pure **(S)-2-ethylhexanoic acid**.

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Caption: Enantioselective routes to **(S)-2-Ethylhexanoic acid**.

Core Applications in Drug Development and Research

The utility of (S)-2-EHA stems from its role as a versatile chemical intermediate, with its specific chirality offering a significant safety advantage.

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- Active Pharmaceutical Ingredient (API) Synthesis: (S)-2-EHA serves as a crucial building block in the synthesis of complex organic molecules destined to become APIs.[10] Its branched alkyl chain can be strategically incorporated to modulate key drug properties such as lipophilicity, which influences bioavailability and metabolic stability.[10] The use of the (S)-enantiomer ensures that teratogenic effects from the (R)-enantiomer are designed out of the final drug product from the very beginning.

- Metal Derivatives for Catalysis and Formulation: Metal salts of 2-ethylhexanoic acid (ethylhexanoates) are widely used as catalysts in polymerization reactions and as driers in coatings.[1][4] In the pharmaceutical context, specific metal ethylhexanoates can be used as catalysts in biopharmaceutical manufacturing or integrated into specialized drug delivery systems.[10] Using (S)-2-EHA to prepare these metal complexes ensures the absence of the toxic (R)-enantiomer in these formulations.

- Excipient and Plasticizer Development: Esters derived from 2-EHA are used as plasticizers, for instance in polyvinyl butyral (PVB) films.[11][12] In cosmetics, its derivatives function as emollients and skin conditioning agents.[11][12] For pharmaceutical-grade excipients or medical device components where biocompatibility is essential, synthesizing these materials from (S)-2-EHA provides a critical safety margin.

Experimental Protocol: Catalytic Oxidation of 2-Ethylhexanal

A modern, environmentally conscious approach to synthesizing 2-ethylhexanoic acid involves the catalytic oxidation of 2-ethylhexanal using molecular oxygen. The following protocol is adapted from a method utilizing N-hydroxyphthalimide (NHPI) as a catalyst, which achieves high selectivity under mild conditions.[13][14]

Objective: To synthesize 2-ethylhexanoic acid with high selectivity via the aerobic oxidation of 2-ethylhexanal.

Materials:

- 2-Ethylhexanal (2-EHAL)

- N-hydroxyphthalimide (NHPI)

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- Isobutanol (Solvent)
- Oxygen (O_2) or compressed air
- Reaction vessel equipped with a gas inlet, stirrer, and temperature control

Step-by-Step Methodology:

- Reactor Setup: Charge the reaction vessel with the solvent (isobutanol), the substrate (2-ethylhexanal), and the catalyst (N-hydroxyphthalimide).
- Inerting: Purge the reactor with an inert gas (e.g., nitrogen) to remove residual air before introducing the oxidant.
- Reaction Initiation: Heat the stirred mixture to the desired reaction temperature (e.g., 60-80°C).
- Oxidant Introduction: Introduce a continuous flow of oxygen or air into the reaction mixture through the gas inlet. The reaction is exothermic, so careful temperature monitoring and control are essential.
- Monitoring: Monitor the reaction progress by periodically taking samples and analyzing them via gas chromatography (GC) to determine the conversion of 2-ethylhexanal and the selectivity for 2-ethylhexanoic acid.
- Reaction Completion: Continue the reaction until the desired conversion of the starting aldehyde is achieved. High selectivity (>99%) for the acid product has been reported for this method.[13]
- Workup and Purification: After completion, cool the reaction mixture. The solvent and any unreacted starting material can be removed via distillation. The resulting 2-ethylhexanoic acid can be further purified if necessary.

This "green" oxidation process is advantageous due to its use of a cost-effective oxidant (oxygen/air) and mild reaction conditions, making it a promising method for industrial implementation.[13][14]

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